

# cephalexin environmental degradation comparison other antibiotics

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cephalexin

CAS No.: 15686-71-2

Cat. No.: S523189

[Get Quote](#)

## Cephalexin Degradation Methods & Performance

Degradation Method	Specific Process / Strain	Key Experimental Conditions	Performance & Key Findings	Source
<b>Microbial Biodegradation</b>	<i>Brevundimonas</i> sp. CEF1	450 mg/L CEX, 46°C, pH 8.4, 16% inoculum in Mineral Salt Medium	► <b>94.26% degradation in 8 h</b> ► Utilized CEX as sole carbon/energy source ► Genomic/transcriptomic analysis identified key genes   [1]	
<b>Microbial Biodegradation</b>	<i>Glutamicibacter</i> sp. S2 & <i>Herbaspirillum</i> sp. S8	Microbial consortia in wastewater	► Efficient degradation in wastewater ► Genomic analysis revealed degradation pathways ► Demonstrated synergistic bioaugmentation   [2]	
<b>Electrochemical AOPs</b>	Anodic Oxidation (AO) & Photo-assisted Fered-Fenton (PEF-Fered)	Boron-doped diamond (BDD) anode, flow reactor	► <b>PEF-Fered: ~100% CEX removal in &lt;5 min</b> ► <b>AO: ~100% CEX removal in 90 min</b> ► PEF-Fered more effective for rapid mineralization (TOC removal)   [3]	
<b>Photochemical AOPs</b>	UV/Sodium Persulfate (SPS)	10 mg/L CEX, pH 3, 0.2 mM SPS	► Efficient degradation and mineralization ► Improved biodegradability (BOD5/COD ratio) of solution   [4]	
<b>Photochemical AOPs</b>	Fenton Process	10 mg/L CEX, pH 3, 3 mM H <sub>2</sub> O <sub>2</sub> , 0.3 mM Fe <sup>2+</sup>	► Efficient degradation and mineralization ► Improved biodegradability (BOD5/COD ratio) of solution   [4]	

## Detailed Experimental Protocols

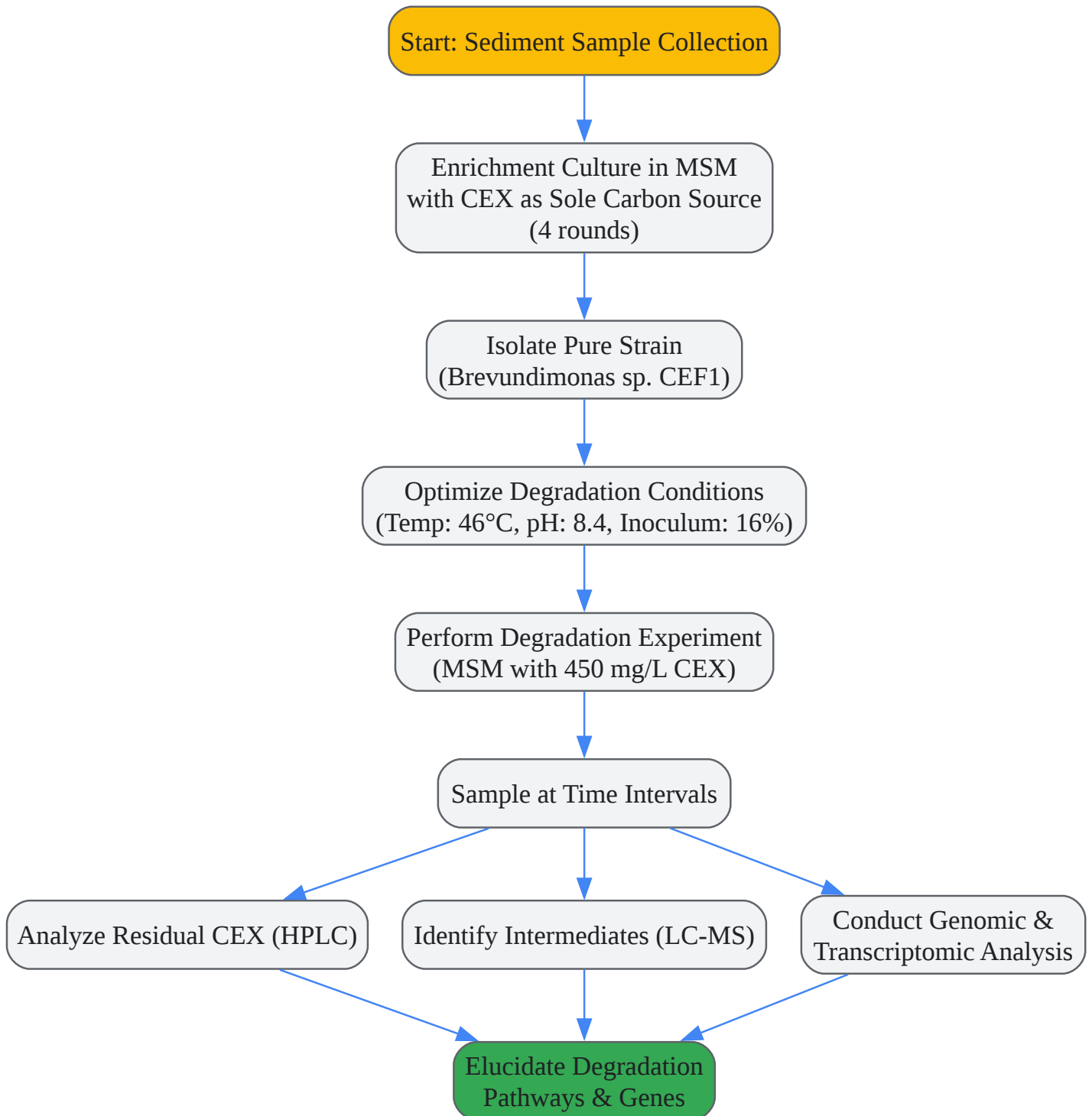
For researchers looking to replicate or build upon these studies, here is a detailed look at two key methodologies.

### Protocol 1: Microbial Biodegradation by *Brevundimonas* sp. CEF1 [1]

This protocol outlines the isolation and experimental procedures for a highly efficient bacterial strain.

- **Strain Isolation & Cultivation:** Strain CEF1 was isolated from sediment samples through four rounds of enrichment culture in **Mineral Salt Medium (MSM)** with CEX as the sole carbon source. The standard MSM composition was:
  - $K_2HPO_4$  (1.5 g/L)
  - $KH_2PO_4$  (0.5 g/L)
  - NaCl (0.5 g/L)
  - $(NH_4)_2SO_4$  (0.5 g/L)
  - $MgSO_4 \cdot 7H_2O$  (0.15 g/L)
  - Trace elements (1 mL/L)
- **Degradation Experiments:** Degradation tests were performed in MSM with a specified CEX concentration (e.g., 450 mg/L). The culture was incubated in shaking flasks, and samples were taken at intervals.
- **Analytical Methods:** Residual CEX concentration was analyzed by **High-Performance Liquid Chromatography (HPLC)**. Degradation intermediates were identified using **Liquid Chromatography-Mass Spectrometry (LC-MS)**. The study also integrated **genomic and transcriptomic analyses** to identify functional genes and elucidate the molecular degradation mechanism.

The experimental workflow for this protocol is as follows:



[Click to download full resolution via product page](#)

## Protocol 2: Electrochemical Advanced Oxidation Processes [3]

This protocol compares four EAOPs for the degradation of **cephalexin**.

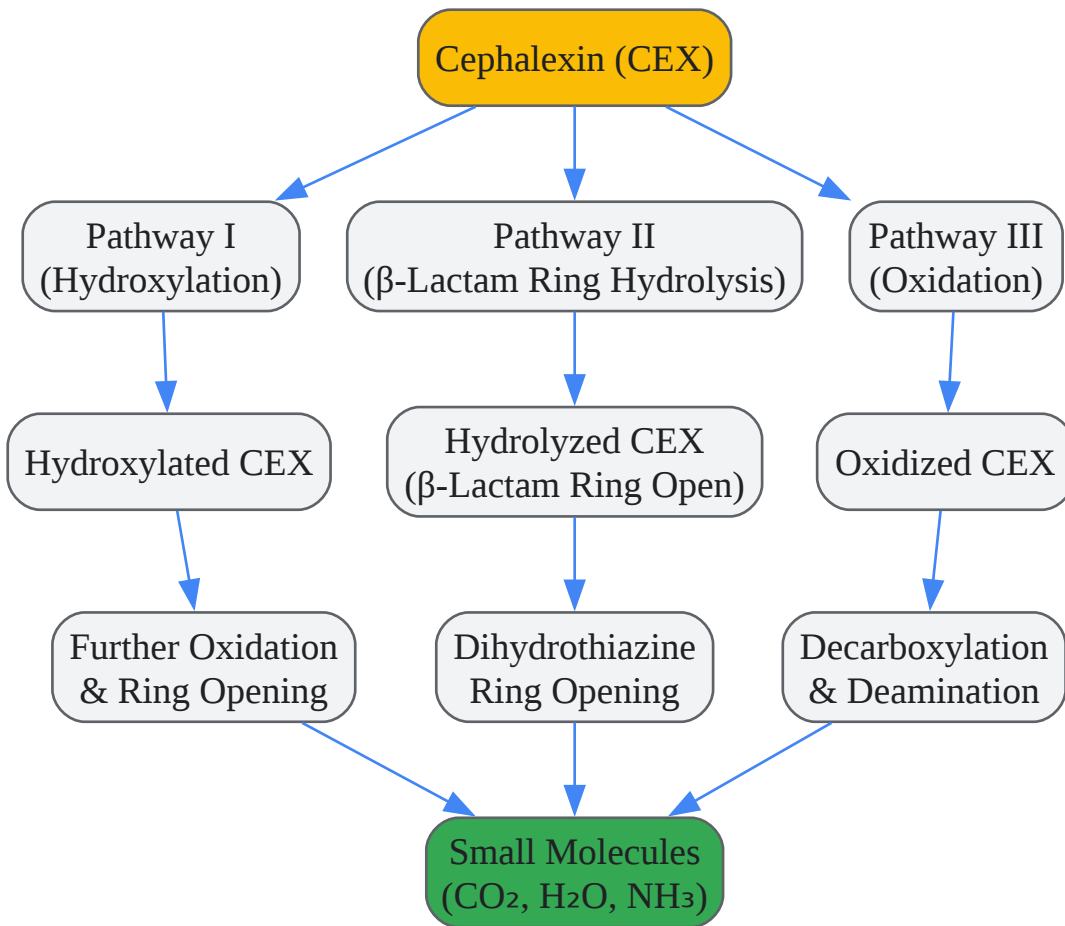
- **Reactor Setup:** Experiments were conducted in a **one-compartment filter-press flow reactor** equipped with a **boron-doped diamond (BDD) anode**.
- **Process Variations:**
  - **Anodic Oxidation (AO):** Relies on hydroxyl radicals (HO•) electrogenerated at the BDD anode surface.
  - **Photo-assisted AO (PAO):** Similar to AO but with the solution irradiated by **UVA light**.
  - **Fered-Fenton (EF-Fered):** Involves adding H<sub>2</sub>O<sub>2</sub> and Fe<sup>2+</sup> as chemical reagents to generate HO• in the bulk solution.
  - **Photo-assisted Fered-Fenton (PEF-Fered):** EF-Fered process combined with **UVA irradiation** to enhance Fe<sup>2+</sup> regeneration and complex decomposition.
- **Standard Conditions:** A typical run might use a CEX solution with a supporting electrolyte like Na<sub>2</sub>SO<sub>4</sub>, with controlled current density and flow rate.
- **Analytical Methods:** CEX concentration was monitored by HPLC. **Total Organic Carbon (TOC)** analysis was used to assess mineralization (complete conversion to CO<sub>2</sub> and H<sub>2</sub>O). The **antibacterial activity** of treated solutions was tested against *E. coli* to evaluate detoxification.

## Cephalexin Degradation Pathways

Understanding the breakdown pathways is crucial for assessing the environmental fate and potential toxicity of degradation products.

- **Primary Degradation vs. Mineralization:** A key distinction is between the initial breakdown of the parent compound and complete mineralization. Studies note that while the CEX molecule can be quickly destroyed, achieving full mineralization is often slower [3]. The **β-lactam ring** is a primary target, and its cleavage is crucial for eliminating antibacterial activity [3].
- **Proposed Microbial Pathway:** Research on *Brevundimonas* sp. CEF1 proposed three parallel biodegradation pathways involving key reactions [1]:
  - **Hydroxylation** and **hydrolysis** of the β-lactam ring.
  - **Oxidation** and **ring opening** of the dihydrothiazine ring.
  - **Decarboxylation, deamination, and side chain cleavage.**

The following diagram visualizes this multi-pathway biodegradation process:



[Click to download full resolution via product page](#)

## Environmental Context & Comparison with Other Antibiotics

**Cephalexin's** environmental profile and degradation challenges can be better understood in a broader context.

- **High Volume Use:** **Cephalexin** is a first-generation cephalosporin, a class that constitutes **50–70% of global antibiotic consumption** [1] [5]. Its annual consumption is approximately **3000 tons**, leading to widespread environmental detection [1].
- **Persistence and Toxicity:** An estimated **90% of CEX is excreted unmetabolized** [1]. It is frequently detected in urban wastewater and can be found at very high concentrations (up to **1185.5 mg/L**) in pharmaceutical factory wastewater [1]. Even at low levels, CEX can induce toxic effects in aquatic organisms and may promote antibiotic resistance [1].

- **Comparison with Other Antibiotics:** While all antibiotics pose challenges, "last-resort" antibiotics like **carbapenems** and **colistin** are of particular concern. Resistance to these drugs can lead to totally drug-resistant infections. However, their environmental analysis is more challenging due to low concentrations and complex structures, resulting in fewer environmental studies compared to high-volume drugs like CEX [6]. The primary driver for CEX degradation research is its high volume and persistence, whereas for last-resort antibiotics, the focus is on preventing resistance development.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Efficient degradation of cephalexin by newly isolated strain ... [sciencedirect.com]
2. Biodegradation of cephalexin in wastewater by ... [sciencedirect.com]
3. Evolution of oxidation intermediates and antimicrobial activity [sciencedirect.com]
4. Photocatalytic degradation of cephalexin by UV activated ... [pmc.ncbi.nlm.nih.gov]
5. An overview of cephalosporin antibiotics as emerging ... - PMC [pmc.ncbi.nlm.nih.gov]
6. Navigating the environmental impacts and analytical ... [sciencedirect.com]

To cite this document: Smolecule. [cephalexin environmental degradation comparison other antibiotics]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523189#cephalexin-environmental-degradation-comparison-other-antibiotics>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)